

Technical Profile & Sourcing Strategy: N-Methyl-6-nitroquinolin-5-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	N-Methyl-6-nitroquinolin-5-amine
CAS No.:	103170-53-2
Cat. No.:	B587392

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Executive Summary: The "Market Gap" Reality

N-Methyl-6-nitroquinolin-5-amine is not a commodity chemical. Unlike its unmethylated precursor (5-amino-6-nitroquinoline) or the regioisomer (6-methyl-5-nitroquinoline), this specific secondary amine is rarely maintained in stock by major global distributors (Sigma-Aldrich, Fisher, TCI).

For researchers requiring this compound for structure-activity relationship (SAR) studies—typically in kinase inhibition or antimalarial scaffolds—the acquisition strategy must shift from "Direct Purchase" to "Semi-Synthesis" or "Custom Manufacturing."

This guide provides the technical roadmap to acquire this molecule, validating the commercial availability of its precursors and detailing the requisite synthesis protocols to bridge the supply gap.

Chemical Identity & Specifications

Before sourcing, strict structural verification is required to avoid purchasing common regioisomers (e.g., 6-methyl-5-nitroquinoline, CAS 23141-61-9) which are chemically distinct

and useless for 5-position substitution logic.

Parameter	Specification
Chemical Name	N-Methyl-6-nitroquinolin-5-amine
Systematic Name	N-Methyl-6-nitro-5-quinolinamine
Core Structure	Quinoline ring; Nitro group at C6; Methylamino group at C5
Molecular Formula	C ₁₀ H ₉ N ₃ O ₂
Molecular Weight	203.20 g/mol
Key Precursor CAS	35975-00-9 (5-Amino-6-nitroquinoline)
Target CAS	Not formally assigned in major public registries; treat as Custom Entity.[1][2]
Appearance	Likely yellow to orange crystalline solid (based on nitro-aniline analogs)

Commercial Supply & Price Analysis

Direct sourcing of the target molecule is currently non-viable through standard catalogs. The optimal strategy is to purchase the primary amine precursor and perform a single-step methylation.

A. The "Buy" Option: Precursor Availability

The primary amine, 5-Amino-6-nitroquinoline (CAS 35975-00-9), is commercially available from specialized heterocyclic building block suppliers.

Supplier Category	Vendor Examples	Availability Status	Est. Price Range (2025/26)
Tier 1 (Aggregators)	MolPort, eMolecules	High (Lead time 2-3 weeks)	\$150 - \$300 / gram
Tier 2 (Specialty)	CymitQuimica, Apollo Scientific	Medium (Stock varies)	\$120 - \$250 / gram
Tier 3 (Bulk/CRO)	WuXi AppTec, Enamine	Made-to-Order (Kg scale)	Inquire for FTE rates

B. The "Make" Option: Custom Synthesis Costs

If internal synthesis is not possible, outsourcing the methylation of CAS 35975-00-9 to a CRO is the next path.

- Estimated Cost: \$1,500 - \$2,500 for the first 1-5 grams (covers labor + analysis).
- Lead Time: 4-6 weeks.

Technical Synthesis Protocols (The "Expertise" Pillar)

Since the target is a secondary amine, the synthesis must avoid over-methylation to the tertiary amine or quaternary salt. Two field-proven protocols are recommended.

Protocol A: Reductive Amination (Recommended)

This method uses the commercially available 5-amino-6-nitroquinoline and offers the highest regioselectivity.

Reagents:

- Precursor: 5-Amino-6-nitroquinoline (CAS 35975-00-9)
- Reagent: Paraformaldehyde (or Formalin)

- Reductant: Sodium Cyanoborohydride (NaCNBH_3) or Sodium Triacetoxyborohydride (STAB)
- Solvent: Methanol / Acetic Acid

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of 5-amino-6-nitroquinoline in Methanol (0.1 M concentration). Add 1% Acetic Acid to catalyze imine formation.
- Imine Formation: Add 5.0 eq of Paraformaldehyde. Stir at reflux for 2-4 hours. Monitor by TLC for disappearance of the primary amine.
- Reduction: Cool to 0°C . Slowly add 3.0 eq of NaCNBH_3 . Allow to warm to Room Temperature (RT) and stir overnight.
- Workup: Quench with saturated NaHCO_3 . Extract with Ethyl Acetate (3x). Wash organic layer with Brine. Dry over Na_2SO_4 .^[2]
- Purification: Flash column chromatography (Hexane:EtOAc). The secondary amine usually elutes after any unreacted primary amine but before the dimethyl impurity.

Protocol B: SnAr Displacement (Alternative)

Use this only if you can source 5-chloro-6-nitroquinoline (rare).

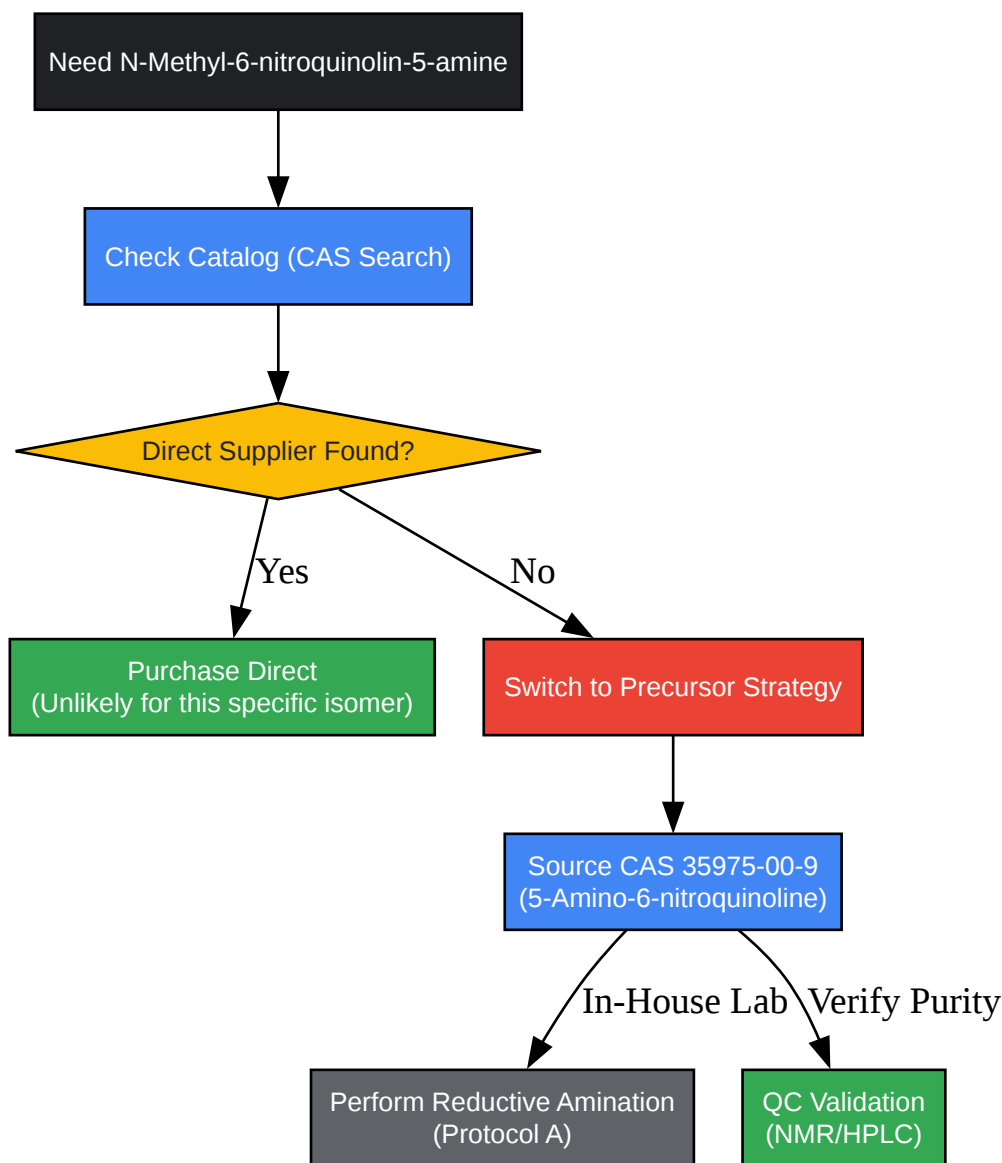
Reagents:

- Precursor: 5-Chloro-6-nitroquinoline
- Nucleophile: Methylamine (2M in THF or Methanol)
- Base: Diisopropylethylamine (DIPEA)

Mechanism: The nitro group at C6 activates the C5 position (ortho-effect), making the chloride labile to nucleophilic attack. Condition: Sealed tube, 80°C , 12 hours. Yield: Generally high (>80%), but the precursor is expensive/hard to find.

Decision Logic & Workflow Visualization

The following diagram illustrates the strategic decision-making process for acquiring this molecule, distinguishing between "Commodity" and "Custom" pathways.



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Figure 1: Strategic Sourcing Decision Tree. The "No" path is the standard route for this non-catalog intermediate.

Quality Control & Validation (Self-Validating System)

Upon synthesis or receipt of custom material, you must validate identity. The distinction between the primary amine (precursor) and secondary amine (target) is subtle but visible in

Proton NMR.

Analytical Method	Expected Signal (Target: N-Methyl)	Contrast vs. Precursor (NH ₂)
¹ H NMR (DMSO-d ₆)	Singlet/Doublet at ~2.9 - 3.1 ppm (3H) corresponding to N-CH ₃ .	Precursor lacks the methyl singlet. Precursor shows broad NH ₂ exchangeable peak (~6-7 ppm).
LC-MS (ESI+)	[M+H] ⁺ = 204.2	Precursor [M+H] ⁺ = 190.2 (Mass shift of +14 Da).
Appearance	Deep yellow/orange solid.[3]	Precursor is also yellow; color is not a differentiator.

Critical Impurity Check: Watch for the Dimethyl derivative ([M+H]⁺ = 218.2). If present, recrystallize from Ethanol/Hexane.

Safety & Handling

- Nitro Group Hazards: Nitro-substituted quinolines can be energetic. Avoid heating dry solids above 150°C.
- Toxicity: Quinoline derivatives are often mutagenic (intercalating agents). Handle with full PPE (Gloves, N95/P100 Respirator) in a fume hood.
- Storage: Store at 2-8°C, protected from light (nitro compounds are often photodegradable).

References

- PubChem Compound Summary. 5-Amino-6-nitroquinoline (CAS 35975-00-9). National Library of Medicine. Available at: [\[Link\]](#)
- Woźniak, M. (1993). Oxidative Methylation of Nitroquinolines. Liebigs Annalen der Chemie. (Contextual reference for amination logic). Available at: [\[Link\]](#)

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Sources

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- 2. [5-Nitroquinoline | 607-34-1](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [CAS 35975-00-9: 5-Amino-6-nitroquinoline | CymitQuimica](#) [[cymitquimica.com](https://www.cymitquimica.com)]
- To cite this document: BenchChem. [Technical Profile & Sourcing Strategy: N-Methyl-6-nitroquinolin-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587392/docs#technical-profile-sourcing-strategy-n-methyl-6-nitroquinolin-5-amine>]

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